

Application Notes & Protocols: Formulating with Neopentyl Glycol Dioleate in Cosmetic Science

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Compound of Interest

Compound Name: *Neopentyl glycol dioleate*

Cat. No.: *B1596304*

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Abstract

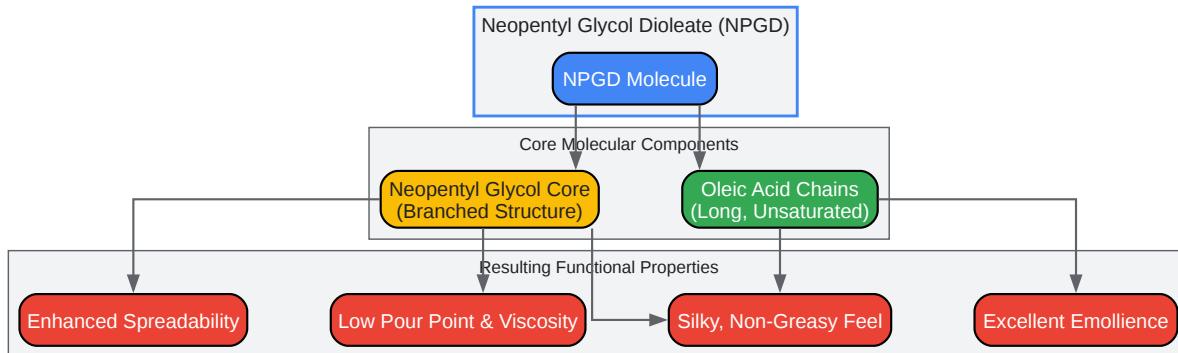
Neopentyl Glycol Dioleate (NPGD) is a versatile diester synthesized from neopentyl glycol and oleic acid, gaining prominence in the cosmetic industry as a high-performance emollient and sensory modifier.[1][2] Its unique molecular architecture imparts a desirable combination of lubricity, spreadability, and a non-greasy, silky skin feel, positioning it as a compelling alternative to traditional silicones.[2][3] This document provides a comprehensive guide for researchers, cosmetic chemists, and formulation scientists on the effective incorporation of **Neopentyl Glycol Dioleate** into various cosmetic systems. We will explore its physicochemical properties, functional attributes, and provide detailed protocols for its application in emulsions and anhydrous formulations, grounded in scientific principles and practical expertise.

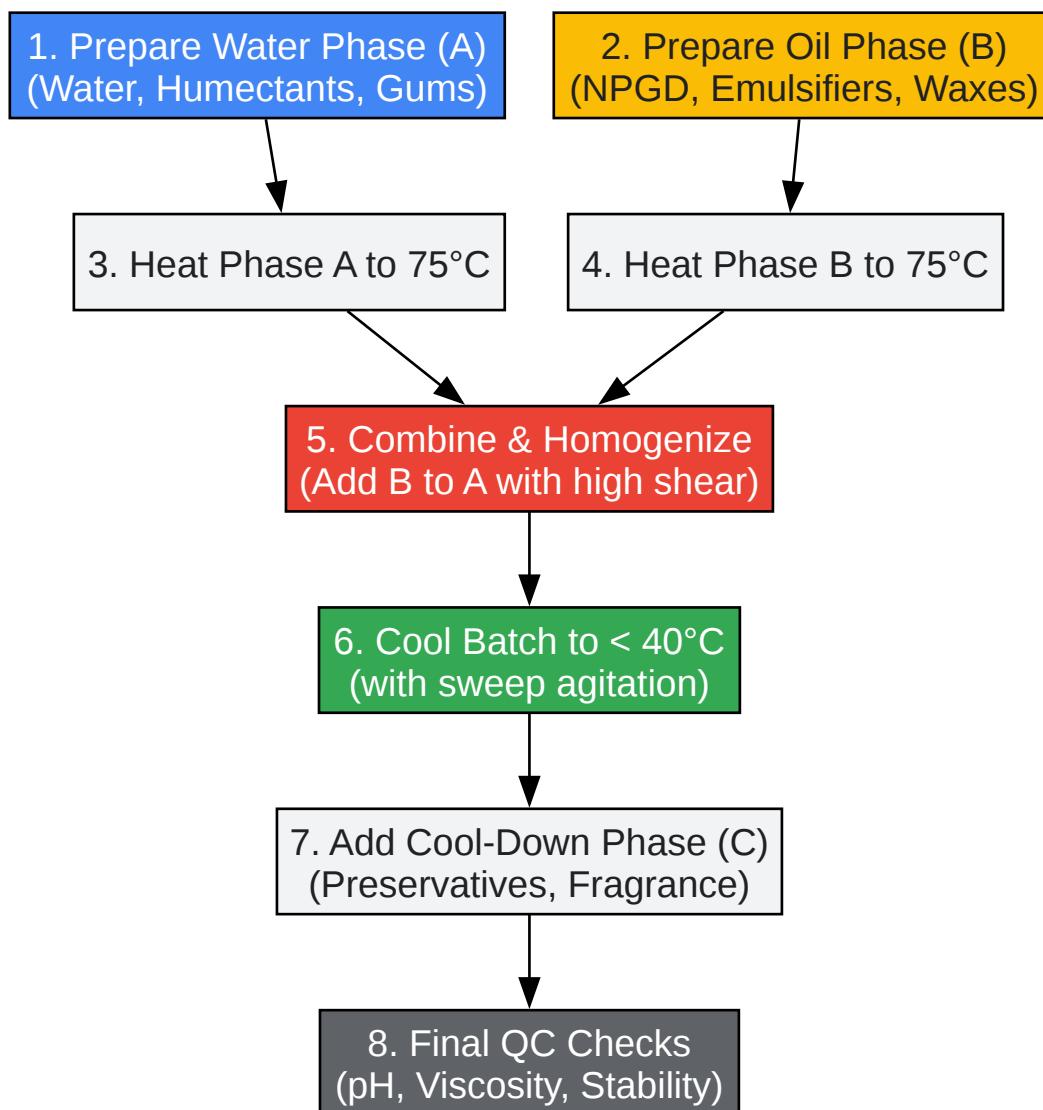
Physicochemical Characterization & Rationale for Use

A thorough understanding of an ingredient's physical and chemical properties is fundamental to predicting its behavior in a formulation. NPGD's efficacy is a direct result of its distinct molecular structure. The neopentyl glycol core is a branched, compact diol, which sterically hinders the molecular packing that can lead to high viscosity and a greasy feel in other esters. The two long, unsaturated oleic acid chains provide excellent emollience and lubricity.[4] This combination results in an ester with a low pour point and superior thermal stability, making it suitable for a wide range of processing conditions.[4][5]

Structure-Function Relationship of Neopentyl Glycol Dioleate

The functional benefits of NPGD can be directly traced back to its constituent parts.





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